Z16078526 solubility and preparation for experiments

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Compound of Interest

Compound Name:	*Z16078526*
Cat. No.:	*B10857422*

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Application Notes and Protocols for Z16078526

For Researchers, Scientists, and Drug Development Professionals

Introduction

Z16078526 (also known as Z160) is a novel small molecule inducer of Uncoupling Protein 1 (UCP1), a key mediator of non-shivering thermogenesis in brown and beige adipocytes. By activating energy expenditure, **Z16078526** presents a promising tool for research in metabolism, obesity, and related disorders. These application notes provide detailed information on the solubility, preparation for experimental use, and mechanism of action of **Z16078526**.

Chemical Information

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Property	Value
Compound Name	Z16078526 (Z160)
CAS Number	852222-94-7
Molecular Formula	$C_{18}H_{17}N_3O_4S$
Chemical Class	Contains quinazoline, sulfur, acetamide, and benzene groups

Solubility and Preparation of Stock Solutions

Z16078526 is a hydrophobic compound with limited aqueous solubility. The recommended solvent for preparing stock solutions is dimethyl sulfoxide (DMSO).

Quantitative Solubility Data

Solvent	Concentration	Notes
DMSO	≥ 50 mg/mL	A stock solution of 50 mg/mL in 100% DMSO is readily achievable.
Aqueous Buffers (PBS, Cell Culture Media)	Sparingly Soluble	Direct dissolution in aqueous buffers is not recommended. Working solutions should be prepared by diluting a DMSO stock.
Ethanol	Data not available	

Protocol for Preparation of a 50 mg/mL Stock Solution in DMSO

Materials:

- **Z16078526** powder
- Anhydrous or molecular biology grade DMSO

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- Sterile, conical-bottom microcentrifuge tubes or vials
- Vortex mixer

Procedure:

- Weigh the desired amount of **Z16078526** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of 100% DMSO to achieve a final concentration of 50 mg/mL.
- Vortex the solution vigorously until the compound is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

Storage of Stock Solutions

Storage Temperature	Shelf Life
-80°C	6 months
-20°C	1 month

Experimental Protocols

In Vitro Cell-Based Assays

General Considerations for Preparing Working Solutions:

To avoid precipitation and minimize solvent-induced cytotoxicity, it is crucial to carefully dilute the high-concentration DMSO stock solution into the aqueous cell culture medium. The final concentration of DMSO in the cell culture should be kept as low as possible. Most cell lines can tolerate DMSO concentrations up to 0.5%, with some sensitive or primary cells showing toxicity at concentrations above 0.1%.[1][2][3][4][5] It is recommended to perform a vehicle control experiment with the same final DMSO concentration as the highest concentration of **Z16078526** being tested.

Protocol for Preparing Working Solutions for Cell Culture:

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- Thaw an aliquot of the 50 mg/mL **Z16078526** stock solution in DMSO at room temperature.
- Perform a serial dilution of the stock solution in 100% DMSO to create intermediate stocks. For example, to achieve a final concentration of 10 µM in your assay, you might prepare a 10 mM intermediate stock in DMSO.
- Further dilute the intermediate DMSO stock directly into pre-warmed complete cell culture medium to achieve the final desired concentrations. It is critical to add the DMSO solution to the aqueous medium while vortexing or mixing to ensure rapid dispersal and prevent precipitation.
- The final volume of the DMSO solution added to the cell culture medium should not exceed 0.5% (v/v). For sensitive cell lines, a final DMSO concentration of ≤ 0.1% is recommended. [1][3]

Example: UCP1 Induction Assay in Adipocytes

This protocol is based on the methods described by Vergnes et al. (2020) for inducing UCP1 expression in primary mouse brown adipocytes.[6][7][8]

Materials:

- Differentiated primary mouse brown adipocytes in culture plates
- **Z16078526** working solutions in complete cell culture medium
- Vehicle control (cell culture medium with the same final DMSO concentration)
- Reagents for RNA extraction and quantitative PCR (qPCR) or protein extraction and Western blotting

Procedure:

- Culture and differentiate primary brown adipocytes according to standard protocols.
- Prepare a series of **Z16078526** working solutions in the appropriate cell culture medium at various concentrations (e.g., 1 µM, 5 µM, 10 µM, 25 µM). Include a vehicle-only control.

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- Remove the existing medium from the differentiated adipocytes and replace it with the prepared working solutions or vehicle control.
- Incubate the cells for a predetermined time period (e.g., 6, 12, or 24 hours) at 37°C in a humidified incubator with 5% CO_2.
- After the incubation period, harvest the cells for downstream analysis.
  - For UCP1 mRNA expression: Lyse the cells and extract total RNA. Perform reverse transcription followed by qPCR using primers specific for UCP1 and a reference gene.
  - For UCP1 protein expression: Lyse the cells and prepare protein extracts. Perform Western blot analysis using an antibody specific for UCP1.

In Vivo Animal Studies

Protocol for Preparation of Dosing Solution for Animal Administration:

This protocol is based on the in vivo studies described in the literature.[2]

Materials:

- 50 mg/mL **Z16078526** stock solution in DMSO
- Corn oil
- Sterile tubes
- Vortex mixer

Procedure:

- Prepare a clear solution of 5 mg/mL **Z16078526** for dosing.
- As an example, to prepare 1 mL of the dosing solution, add 100 µL of the 50 mg/mL **Z16078526** stock solution in DMSO to 900 µL of corn oil.[2]
- Mix the solution thoroughly by vortexing to ensure a homogenous suspension.

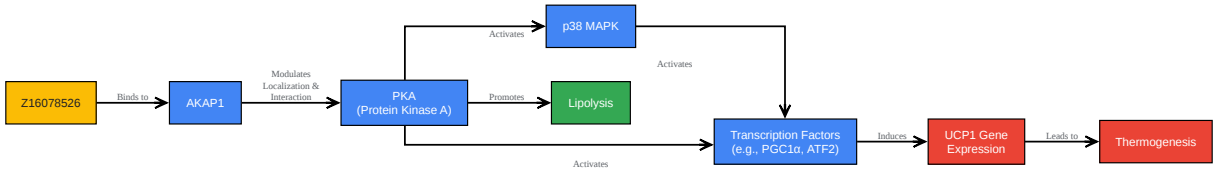
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- Administer the solution to the animals based on the experimental design (e.g., by oral gavage or intraperitoneal injection). The dosing volume will depend on the animal's weight and the desired dosage in mg/kg.

Mechanism of Action and Signaling Pathway

Z16078526 induces UCP1 expression and thermogenesis by modulating the Protein Kinase A (PKA) signaling pathway.[6][7][8] The compound is thought to act by binding to A-kinase anchoring protein 1 (AKAP1), which alters its localization and its interaction with PKA at the mitochondrial membrane.[6][7][8] This leads to the activation of PKA and downstream signaling cascades that promote the transcription of UCP1 and other thermogenic genes.[6] Additionally, **Z16078526** has been shown to promote the phosphorylation of p38 MAPK and induce lipolysis in brown adipocytes.[2]

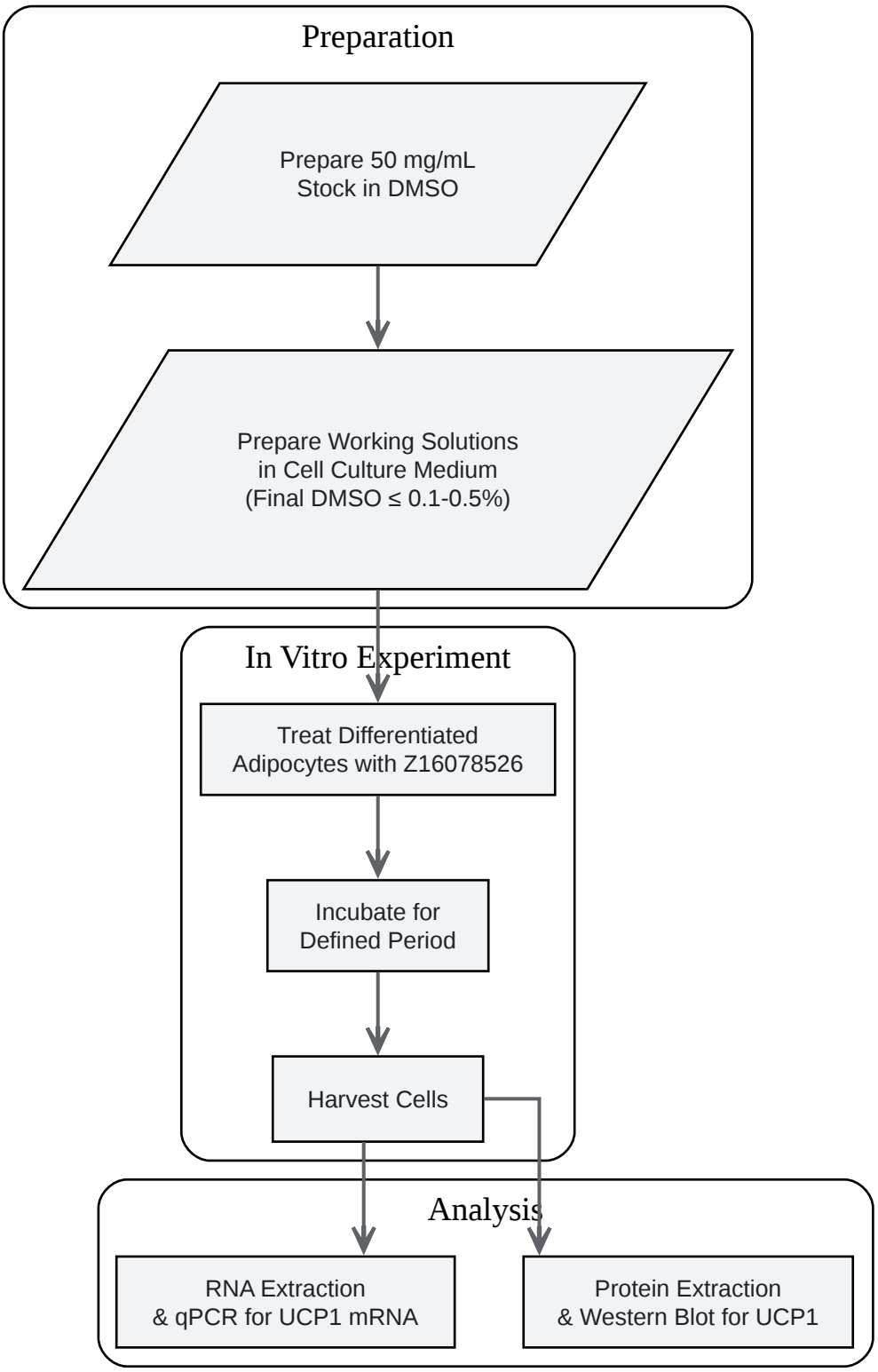
Signaling Pathway Diagram



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Caption: **Z16078526** signaling pathway.

Experimental Workflow Diagram



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Caption: In vitro experimental workflow.

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